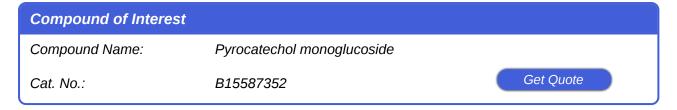


Pyrocatechol Monoglucoside: A Comprehensive Technical Review

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An In-depth Exploration of the History, Synthesis, and Biological Activities of a Promising Phenolic Glycoside

Introduction

Pyrocatechol monoglucoside, a phenolic glycoside, has garnered interest in the scientific community for its potential applications in pharmacology and as a synthetic precursor. This technical guide provides a comprehensive literature review of its history, chemical properties, synthesis, and known biological activities. The information is intended for researchers, scientists, and drug development professionals. **Pyrocatechol monoglucoside** is naturally found in plants such as Dioscorea nipponica Makino and Itoa orientalis.[1] While research on this specific compound is still emerging, its aglycone, pyrocatechol, has been more extensively studied, providing a basis for understanding its potential biological effects.

Chemical Properties

Pyrocatechol monoglucoside, with the chemical formula C₁₂H₁₆O₇ and a molecular weight of 272.25 g/mol , is a white, solid compound.[1] It is a glycoside formed from pyrocatechol (1,2-dihydroxybenzene) and a glucose molecule. The structural details are provided in the table below.



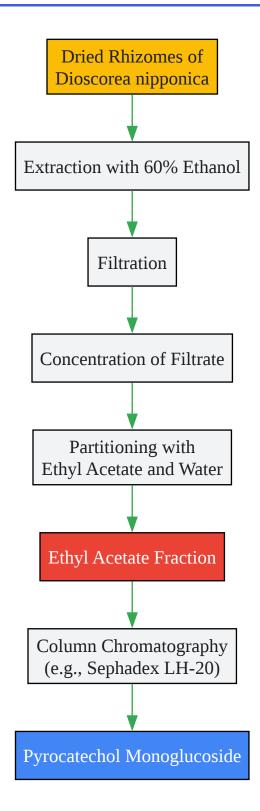
Property	Value
Chemical Formula	C12H16O7
Molecular Weight	272.25 g/mol
CAS Number	2400-71-7
Appearance	White Solid
Synonyms	Pyrocatechol-1-O-beta-D-glucopyranoside

History and Isolation

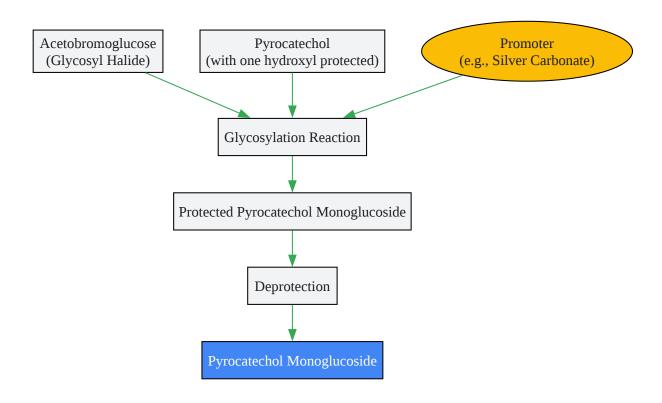
The history of the initial isolation and characterization of **pyrocatechol monoglucoside** is not extensively documented in readily available literature. However, its presence has been identified in the rhizomes of Dioscorea nipponica Makino, a plant used in traditional medicine, and in Itoa orientalis. The isolation of compounds from Dioscorea nipponica typically involves a multi-step extraction and chromatographic process.

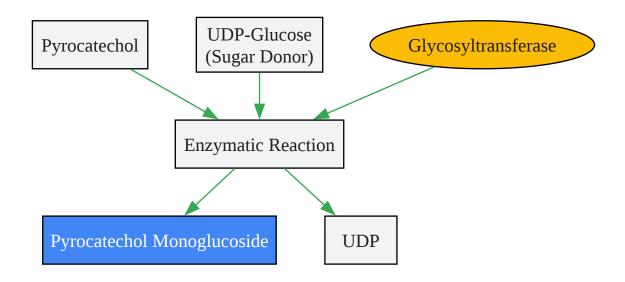
A general workflow for the isolation of phenolic compounds from Dioscorea nipponica is depicted in the following diagram:



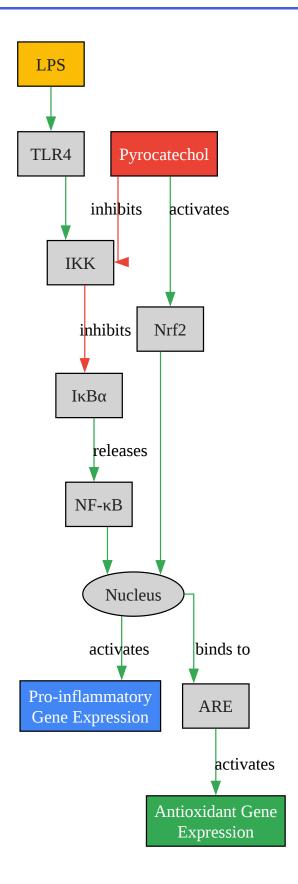












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